

Preparation of Methyl 3-O-feruloylquininate Stock Solutions: Application Notes and Protocols

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Compound of Interest

Compound Name: Methyl 3-O-feruloylquininate

Cat. No.: B1632332

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the preparation and use of **Methyl 3-O-feruloylquininate** stock solutions in a research setting. These guidelines are intended to ensure the accurate and effective application of this compound in various experimental assays.

Introduction

Methyl 3-O-feruloylquininate is a naturally occurring phenolic compound that has garnered interest for its potential biological activities, including antiviral and anti-inflammatory properties. [1][2] Proper preparation of stock solutions is critical for obtaining reliable and reproducible experimental results. This document outlines the necessary procedures for dissolving, storing, and utilizing **Methyl 3-O-feruloylquininate** in laboratory settings.

Quantitative Data Summary

The following tables summarize the key quantitative data for the preparation of **Methyl 3-O-feruloylquininate** stock solutions. It is important to note that while some data is specific to **Methyl 3-O-feruloylquininate**, other values are derived from closely related compounds and should be used as a reference for initial experimental design.

Table 1: Solubility and Stock Solution Parameters

Parameter	Value	Notes
Molecular Weight	382.36 g/mol	
Recommended Solvents	DMSO, Pyridine, Methanol, Ethanol	[2]
Reported Mother Liquor Concentration	40 mg/mL	In DMSO.[1]
Reference Solubility (Closely Related Compound)	100 mg/mL	For 3-O-Caffeoylquinic acid methyl ester in DMSO.[3] This suggests high solubility of Methyl 3-O-feruloylquinic acid in DMSO.
Recommended Stock Solution Concentration	10-40 mM in DMSO	For in vitro assays, a 10 mM stock is commonly used.[2]

Table 2: Storage and Stability of Stock Solutions

Condition	Duration	Notes
Short-term Storage	Up to 2 weeks	Store as aliquots in tightly sealed vials at -20°C.[2]
Long-term Storage	Up to 1 year	Store as aliquots in tightly sealed vials at -80°C.[1]
Powder Form	Up to 3 years	Store at -20°C.[1]
General Recommendation	Prepare fresh solutions	Wherever possible, prepare and use solutions on the same day.[2]
Before Use	Equilibrate to room temperature	Allow the vial to equilibrate for at least 1 hour before opening. [2]

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Methyl 3-O-feruloylquininate** in Dimethyl Sulfoxide (DMSO).

Materials:

- **Methyl 3-O-feruloylquininate** (powder)
- Anhydrous DMSO
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated analytical balance

Procedure:

- Calculate the required mass:
 - Molecular Weight (MW) = 382.36 g/mol
 - To prepare 1 mL (0.001 L) of a 10 mM (0.010 mol/L) solution:
 - $\text{Mass (g)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 382.36 \text{ g/mol} = 0.0038236 \text{ g} = 3.82 \text{ mg}$
- Weigh the compound:
 - Carefully weigh out 3.82 mg of **Methyl 3-O-feruloylquininate** powder using an analytical balance and place it into a sterile microcentrifuge tube.
- Dissolve in DMSO:
 - Add 1 mL of anhydrous DMSO to the tube containing the compound.
- Ensure complete dissolution:

- Vortex the tube thoroughly until the powder is completely dissolved. Gentle warming in a water bath (up to 37°C) or sonication can be used to aid dissolution if necessary.
- Storage:
 - Aliquot the stock solution into smaller volumes in tightly sealed vials to avoid repeated freeze-thaw cycles.
 - For short-term storage, place the aliquots at -20°C. For long-term storage, use -80°C.

Preparation of Working Solutions for Cell Culture

This protocol outlines the serial dilution of the 10 mM stock solution to prepare working concentrations for cell-based assays.

Materials:

- 10 mM **Methyl 3-O-feruloylquininate** stock solution in DMSO
- Sterile cell culture medium appropriate for your cell line
- Sterile microcentrifuge tubes
- Calibrated micropipettes

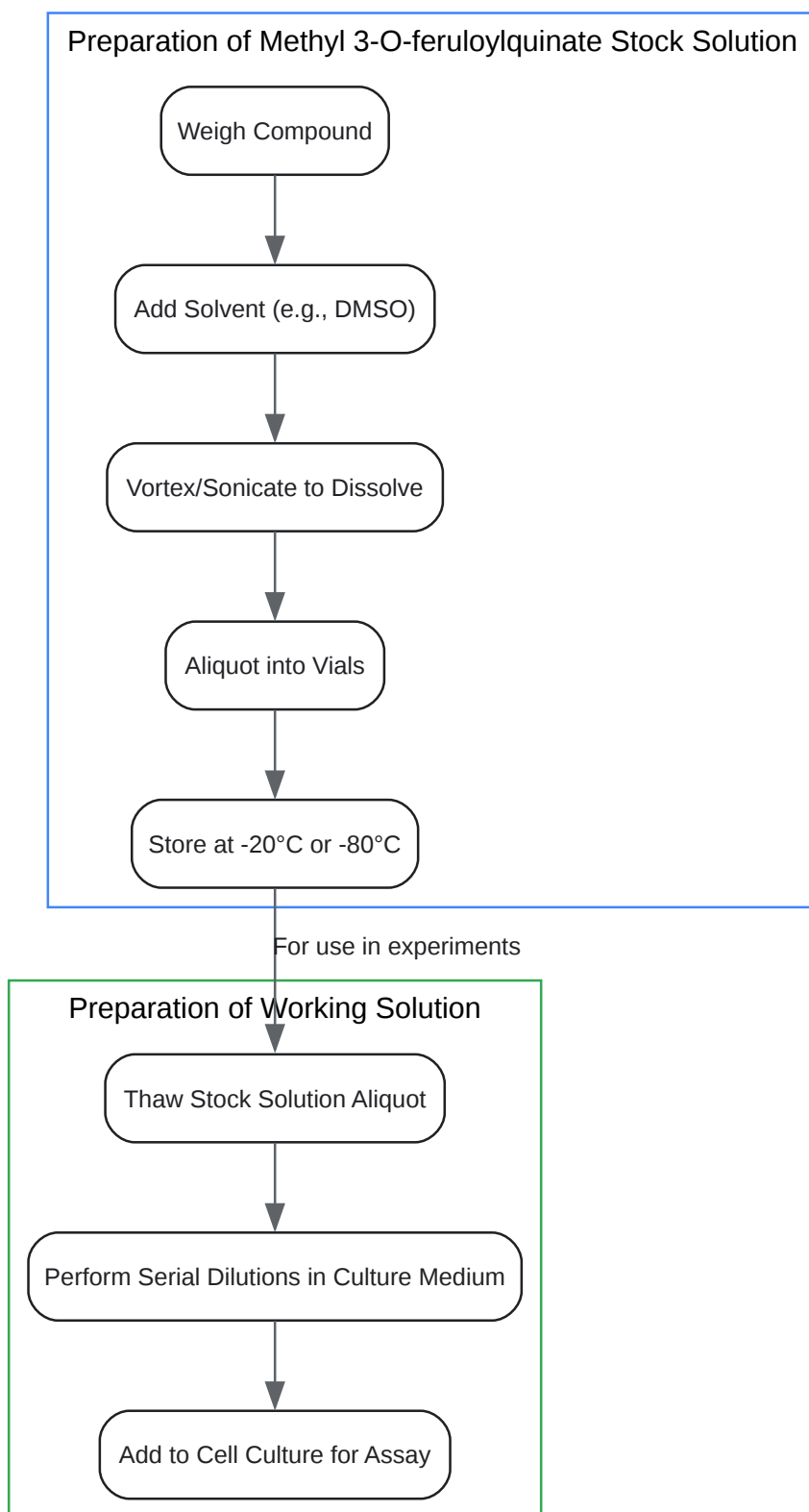
Procedure:

- Determine the final desired concentrations:
 - For example, you may want to test concentrations ranging from 1 µM to 100 µM.
- Perform serial dilutions:
 - Label sterile microcentrifuge tubes for each desired concentration.
 - To prepare a 100 µM working solution from a 10 mM stock (a 1:100 dilution), add 2 µL of the 10 mM stock to 198 µL of cell culture medium.

- To prepare a 10 μ M working solution, you can either perform a 1:10 dilution from the 100 μ M solution or a 1:1000 dilution from the 10 mM stock.
- Continue this process to obtain the full range of desired concentrations.
- Solvent Control:
 - It is crucial to include a vehicle control in your experiments. This should contain the same final concentration of DMSO as your highest treatment concentration to account for any effects of the solvent on the cells. The final DMSO concentration in the culture medium should typically be kept below 0.5% to avoid cytotoxicity.

Diagrams

Experimental Workflow for Stock Solution Preparation



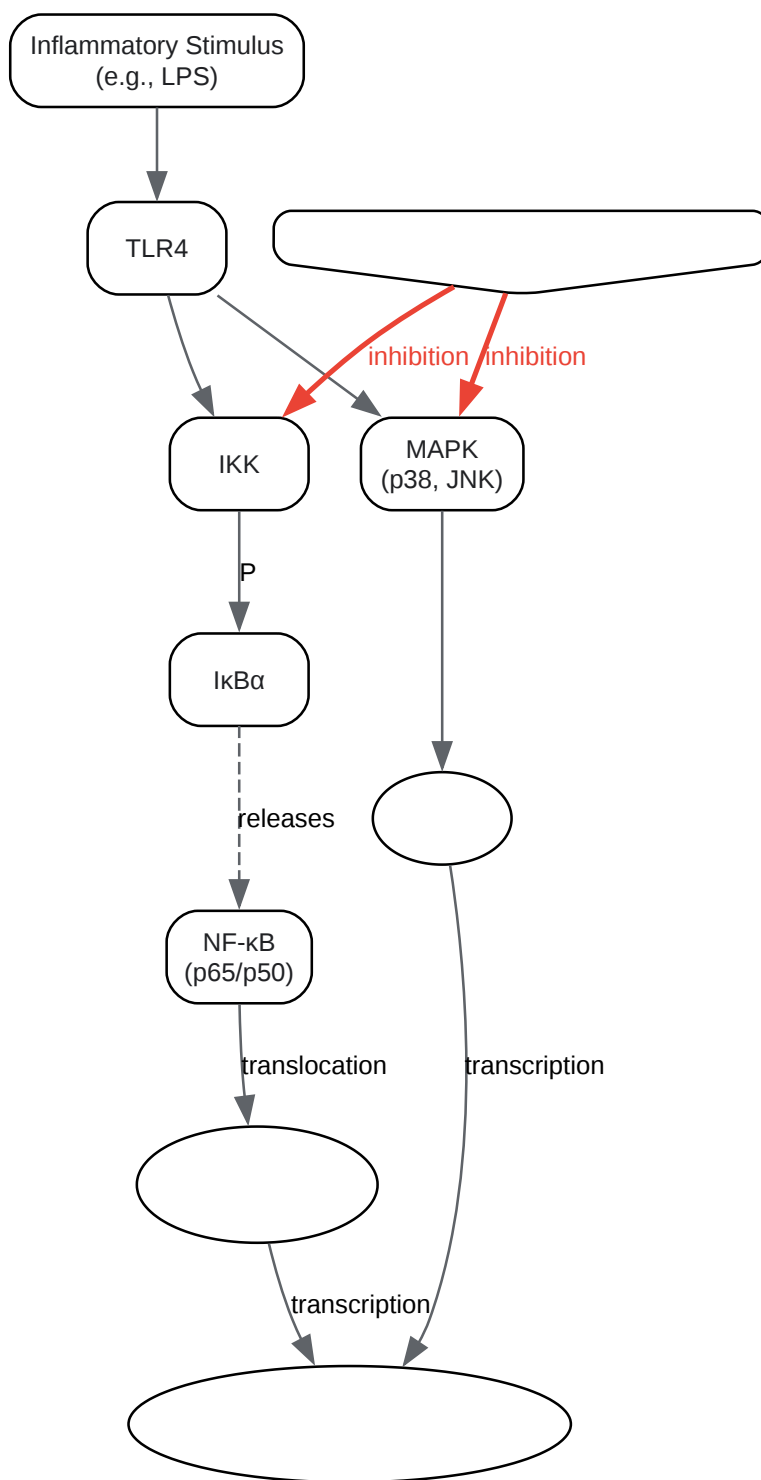
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Caption: Workflow for preparing stock and working solutions.

Hypothesized Anti-Inflammatory Signaling Pathway

Based on the activity of related ferulic acid derivatives, **Methyl 3-O-feruloylquininate** is hypothesized to exert its anti-inflammatory effects through the inhibition of the NF- κ B and MAPK signaling pathways.

Hypothesized Anti-inflammatory Signaling Pathway Inhibition

[Click to download full resolution via product page](#)Caption: Inhibition of NF- κ B and MAPK pathways.

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